

Spectroscopic Characterization of Agrimol D: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	Agrimol D
CAS No.:	55576-64-2
Cat. No.:	B591320

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This technical guide provides an in-depth overview of the mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopic data for **Agrimol D**. Designed for researchers, scientists, and professionals in drug development, this document offers not only data but also the underlying scientific rationale for the experimental approaches used in the structural elucidation of this complex natural product.

Introduction to Agrimol D

Agrimol D is a phloroglucinol derivative, a class of natural products known for their diverse biological activities. The accurate characterization of its chemical structure is a prerequisite for any further investigation into its pharmacological properties and potential therapeutic applications. Spectroscopic techniques, particularly MS and NMR, are the cornerstones of this characterization process. The molecular formula of **Agrimol D** is $C_{35}H_{42}O_{12}$.^[1]

Mass Spectrometry Analysis

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. For a molecule like **Agrimol D**, high-resolution mass spectrometry (HRMS) is indispensable for confirming its elemental composition.

Predicted Mass Spectrometry Data

Due to the absence of publicly available experimental mass spectra for **Agrimol D**, the following data is predicted based on its known molecular formula ($C_{35}H_{42}O_{12}$).

Ion Type	Predicted m/z
$[M+H]^+$	655.2755
$[M+Na]^+$	677.2574
$[M-H]^-$	653.2600

These values are calculated based on the monoisotopic masses of the constituent elements.

Expertise & Experience: The choice of ionization technique is critical for analyzing complex natural products. Electrospray ionization (ESI) is particularly well-suited for polar molecules like **Agrimol D** and is the recommended method for generating the protonated ($[M+H]^+$) or deprotonated ($[M-H]^-$) molecular ions with minimal fragmentation. This "soft" ionization technique helps to preserve the integrity of the molecule, providing a clear indication of its molecular weight.

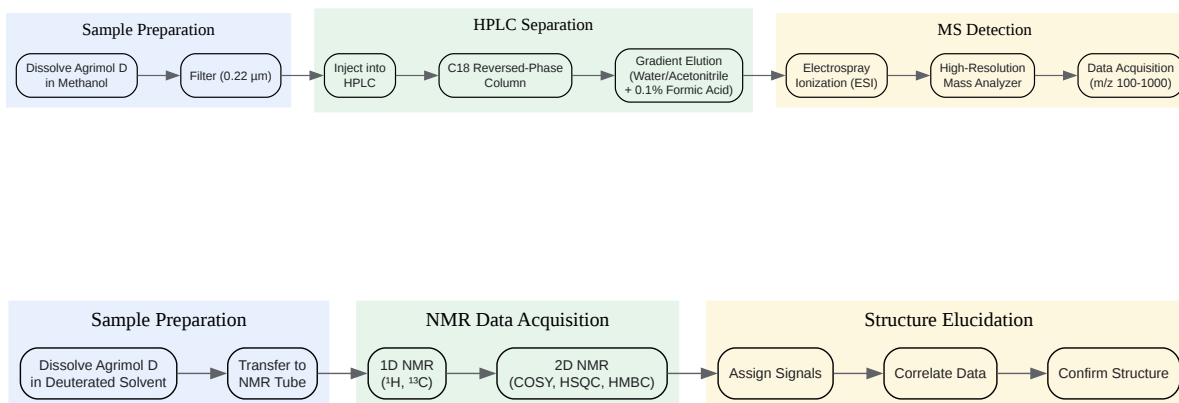
Experimental Protocol: High-Resolution Liquid Chromatography-Mass Spectrometry (LC-MS)

The following protocol outlines a robust method for the analysis of **Agrimol D**, adapted from established methods for similar compounds.[\[2\]](#)[\[3\]](#)

- **Sample Preparation:** Dissolve a precisely weighed sample of **Agrimol D** in a suitable solvent such as methanol or acetonitrile to a final concentration of 1 mg/mL. Filter the solution through a 0.22 μ m syringe filter prior to injection.
- **Chromatographic Separation:**
 - **HPLC System:** A high-performance liquid chromatography system equipped with a binary pump, autosampler, and column oven.

- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm particle size) is recommended for good separation of phenolic compounds.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A linear gradient from 5% to 95% B over 20 minutes, followed by a 5-minute hold at 95% B and a 5-minute re-equilibration at 5% B.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Mass Spectrometry Detection:
 - Mass Spectrometer: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument.
 - Ionization Source: Electrospray ionization (ESI) in both positive and negative ion modes.
 - Mass Range: m/z 100-1000.
 - Data Acquisition: Full scan mode.

Trustworthiness: The inclusion of formic acid in the mobile phase serves a dual purpose: it aids in the ionization of the analyte by providing a source of protons and improves the chromatographic peak shape. A reversed-phase C18 column is chosen for its excellent retention and separation of moderately polar to nonpolar compounds like phloroglucinol derivatives.



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Caption: Workflow for NMR-based structure elucidation.

Conclusion

This technical guide provides a framework for the spectroscopic characterization of **Agrimol D** using mass spectrometry and NMR spectroscopy. While experimental data for this specific compound is not widely published, the protocols and predicted data presented here, based on its known structure and established analytical principles, offer a solid foundation for researchers. The application of high-resolution MS and a comprehensive suite of NMR experiments is essential for the unambiguous structural confirmation of **Agrimol D**, a critical step in unlocking its full therapeutic potential.

References

- Zhang, L., et al. (2014). Development of a liquid chromatography-mass spectrometry method for determination of agrimol B in rat plasma: application to preclinical pharmacokinetics. *Biomedical Chromatography*, 28(11), 1599-1604. [\[Link\]](#)
- Request PDF. (2025). Development of a liquid chromatography-mass spectrometry method for determination of agrimol B in rat plasma: Application to preclinical pharmacokinetics. ResearchGate. [\[Link\]](#)

- Cutignano, A., et al. (2021). Isolation and Structural Elucidation of New Amphidinol Analogues from *Amphidinium carterae* Cultivated in a Pilot-Scale Photobioreactor. *Marine Drugs*, 19(11), 609. [[Link](#)]
- Simmler, C., et al. (2017). ¹H and ¹³C NMR for the Profiling of Natural Product Extracts: Theory and Applications. In *Recent Advances in Pharmaceutical Sciences VII*. IntechOpen. [[Link](#)]
- El-Faham, A., et al. (2023). Spectroscopic characterization, DFT, antimicrobial activity and molecular docking studies on 4,5-bis[(E)-2-phenylethenyl]-1H,1'H-2,2'-biimidazole. *Scientific Reports*, 13(1), 13456. [[Link](#)]
- Ggeranious, N., et al. (2023). Spectroscopic Characterization Using ¹H and ¹³C Nuclear Magnetic Resonance and Computational Analysis of the Complex of Donepezil with 2,6-Methyl- β -Cyclodextrin and Hydroxy Propyl Methyl Cellulose. *Molecules*, 28(13), 5133. [[Link](#)]
- Setzer, W. N., et al. (2023). Isolation and structure determination of new neolignans and cabagranin D, an unusual meroterpenoid from *Piper cabagranum*. ChemRxiv. [[Link](#)]
- ResearchGate. (n.d.). ¹H and ¹³C NMR data (CDCl₃) and ¹H/¹³C correlations of compounds 4 and... | Download Table. [[Link](#)]
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 700 MHz, D₂O, predicted) (HMDB0038763). [[Link](#)]
- Bonhomme, C., et al. (2022). Quantitative ¹H and ¹³C NMR and Chemometric Assessment of ¹³C NMR Data: Application to Anabolic Steroid Formulations. *Molecules*, 27(9), 2959. [[Link](#)]
- Spirtovic-Sojic, S., et al. (2023). Isolation and structure elucidation of the compounds from *Teucrium hyrcanicum* L. and the investigation of cytotoxicity, antioxidant activity, and protective effect on hydrogen peroxide-induced oxidative stress. *BMC Complementary Medicine and Therapies*, 23(1), 447. [[Link](#)]
- Da-Costa-Rocha, I., et al. (2022). Isolation and Structural Elucidation of Compounds from *Pleiocarpa bicarpellata* and Their In Vitro Antiprotozoal Activity. *Molecules*, 27(7), 2167. [[Link](#)]

- Al-Rajhi, M. H., et al. (2024). Isolation, structural elucidation of bioactive compounds and their wound-healing ability, antibacterial and In silico molecular docking applications. Journal of King Saud University - Science, 36(7), 103328. [[Link](#)]
- Shi, J.-H., et al. (2014). Characterization of the inclusion interaction between prednisolone and di-O-methyl- β -cyclodextrin: Spectroscopic methods and molecular modeling. Carbohydrate Polymers, 106, 257-264. [[Link](#)]
- Kim, H., et al. (2023). Preliminary Data on the Senolytic Effects of Agrimonia pilosa Ledeb. Extract Containing Agrimols for Immunosenescence in Middle-Aged Humans: A Randomized, Double-Blind, Placebo-Controlled, Parallel-Group Comparison Study. Nutrients, 15(23), 4983. [[Link](#)]
- Osu, C. I., et al. (2026). Solvent dependent bioactivity and spectroscopic characterization of neovestitol from Nigerian propolis using experimental and computational methods. Scientific Reports. [[Link](#)]

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Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Development of a liquid chromatography-mass spectrometry method for determination of agrimol B in rat plasma: application to preclinical pharmacokinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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